

YM-60828-d3 solubility in DMSO, ethanol, and aqueous buffers

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Compound of Interest

Compound Name: YM-60828-d3

Cat. No.: B12420488

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YM-60828-d3 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **YM-60828-d3**. Below you will find frequently asked questions (FAQs), troubleshooting guides, and experimental protocols related to the solubility and preparation of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **YM-60828-d3** and what is its mechanism of action?

A1: YM-60828 is a potent and selective inhibitor of Factor Xa (FXa), a critical enzyme in the blood coagulation cascade.[1][2][3] By directly blocking FXa, YM-60828 prevents the conversion of prothrombin to thrombin, thereby inhibiting the formation of blood clots.[4][5] The deuterated form, **YM-60828-d3**, is often used in pharmacokinetic studies to differentiate it from its non-deuterated counterpart.

Q2: In which solvents is **YM-60828-d3** soluble?

A2: While specific quantitative solubility data for **YM-60828-d3** is not readily available in public literature, small organic molecules of this nature are typically soluble in organic solvents like dimethyl sulfoxide (DMSO) and to a lesser extent, ethanol. Aqueous solubility is generally low. It is a common practice to prepare a high-concentration stock solution in DMSO.[6]

Q3: My compound precipitates when I dilute my DMSO stock in aqueous buffer. What should I do?

A3: This is a common issue known as "crashing out." To prevent this, it is recommended to first make intermediate serial dilutions of your high-concentration stock in DMSO before adding it to the aqueous medium. This gradual reduction in concentration can help maintain solubility. Additionally, ensure the final concentration of DMSO in your aqueous solution is low (typically $\leq 0.5\%$) to avoid both precipitation and solvent-induced toxicity in cellular assays.^{[6][7]} If precipitation persists, gentle warming or sonication may help, but be cautious as this could affect compound stability.

Q4: What is the recommended storage condition for **YM-60828-d3** solutions?

A4: Stock solutions in anhydrous DMSO should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C .^{[6][8]} When stored properly, powder forms of small molecules are often stable for years, while solutions in DMSO are typically stable for several months.^{[6][7]} It is not recommended to store aqueous solutions for extended periods.

Data Presentation

The following table summarizes the expected solubility characteristics of **YM-60828-d3** based on general knowledge of similar small molecules. Researchers should perform their own solubility tests to determine the precise values for their specific experimental conditions.

Solvent	Expected Solubility	Recommendations
DMSO	High	Recommended for preparing high-concentration stock solutions (e.g., 10-50 mM). Use anhydrous DMSO to prevent compound degradation.
Ethanol	Moderate to Low	May be used as a solvent, but lower solubility compared to DMSO is expected. Can be an alternative if DMSO is not suitable for the experiment.
Aqueous Buffers (e.g., PBS, Cell Culture Media)	Low	Direct dissolution is not recommended. Prepare working solutions by diluting a DMSO stock solution. The final DMSO concentration should be kept to a minimum (e.g., <0.5%). ^[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of YM-60828-d3 in DMSO

This protocol provides a general method for preparing a concentrated stock solution. The exact mass of the compound will depend on its molecular weight and the desired volume of the stock solution.

Materials:

- **YM-60828-d3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Analytical balance
- Vortex mixer

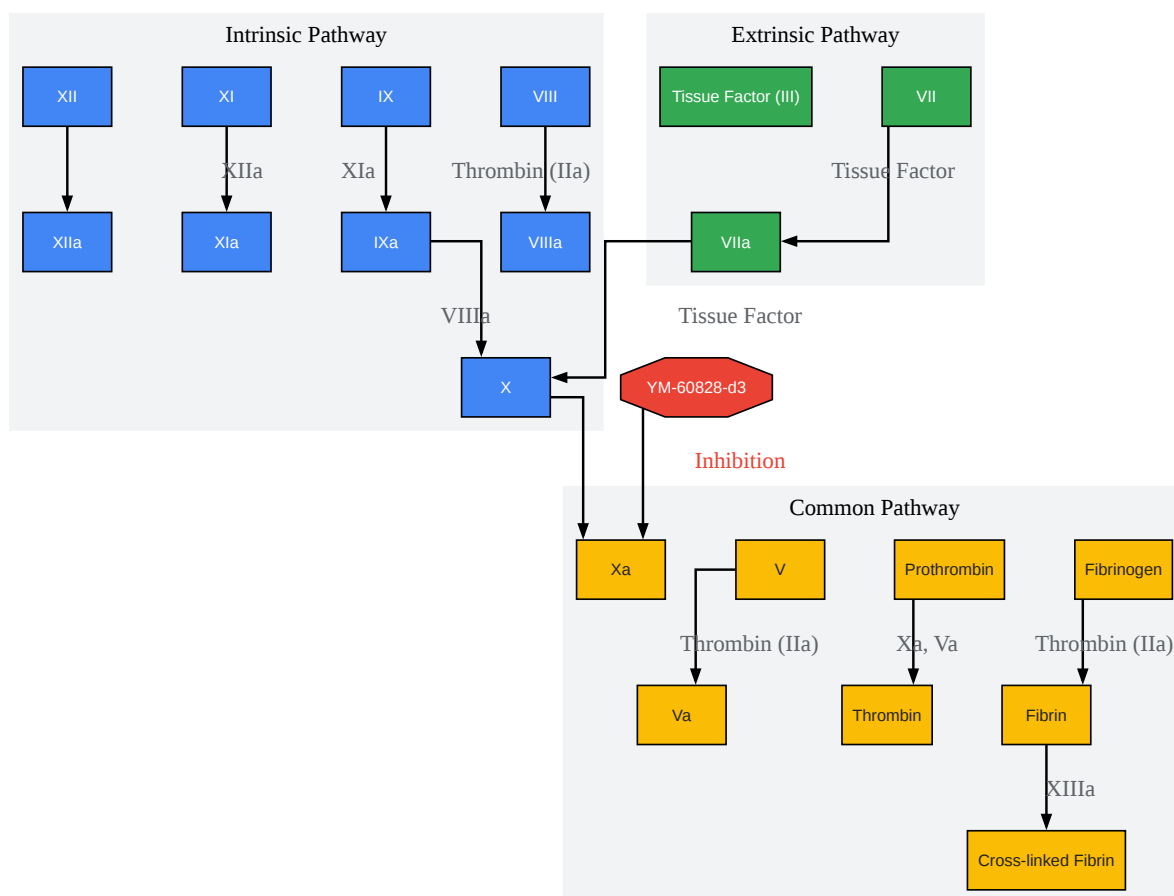
Procedure:

- Calculate the required mass: Determine the mass of **YM-60828-d3** needed to prepare the desired volume of a 10 mM stock solution. The formula is: $\text{Mass (mg)} = 10 \text{ mM} * \text{Molecular Weight (g/mol)} * \text{Volume (L)}$
- Weigh the compound: Carefully weigh the calculated amount of **YM-60828-d3** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the tube.
- Dissolution: Vortex the tube vigorously for several minutes until the compound is completely dissolved. A clear solution should be obtained. If dissolution is difficult, gentle warming (up to 37°C) or sonication for a short period can be applied.[\[6\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.[\[7\]](#)[\[8\]](#)

Visualizations

Signaling Pathway

YM-60828 is a direct inhibitor of Factor Xa, a key component of the blood coagulation cascade. This pathway is essential for hemostasis.

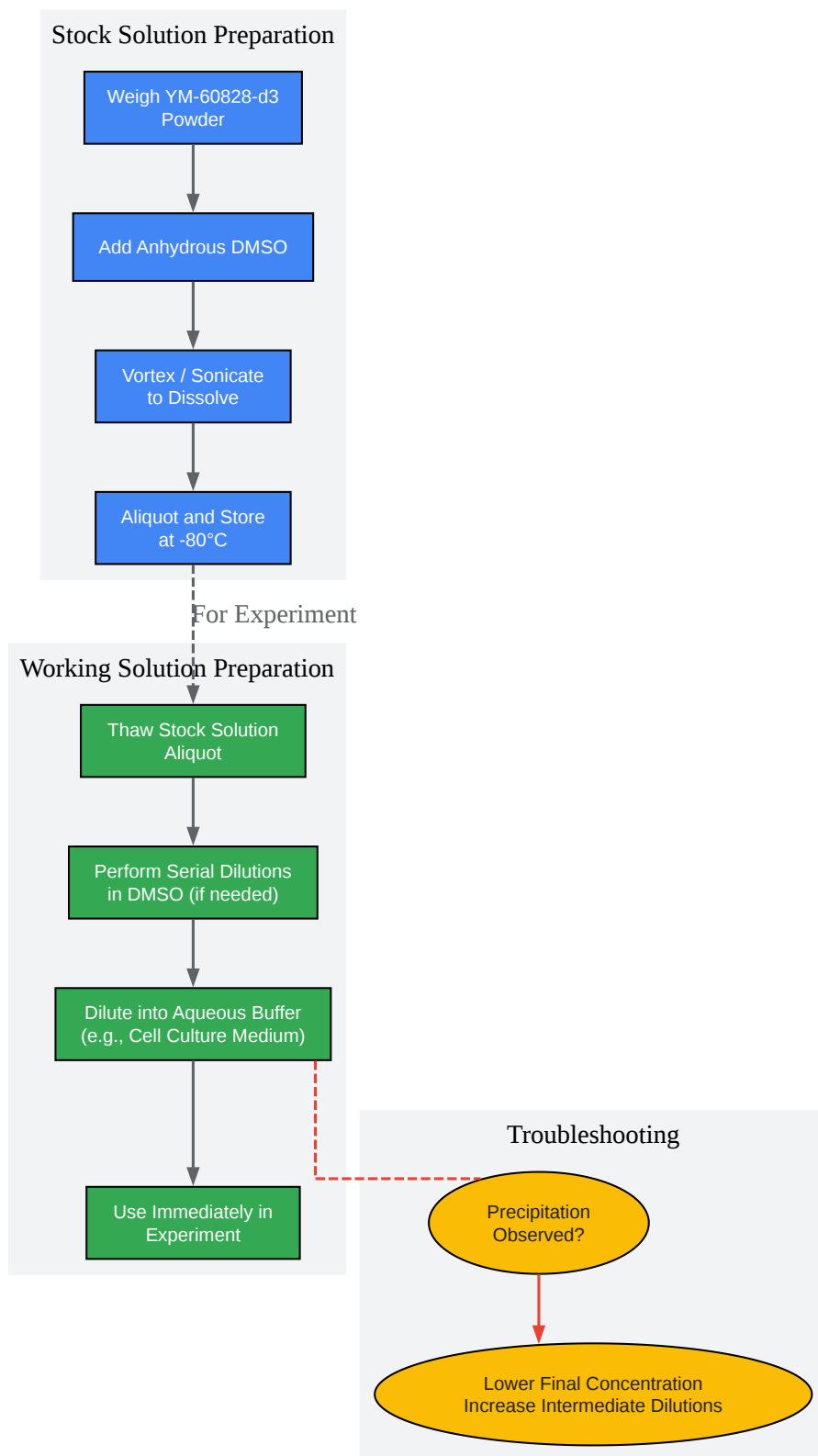


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Caption: The coagulation cascade showing the point of inhibition of Factor Xa by YM-60828.

Experimental Workflow

The following diagram illustrates a standard workflow for preparing stock and working solutions of a small molecule inhibitor for in vitro experiments.



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Caption: A typical workflow for preparing and using **YM-60828-d3** solutions in experiments.

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